

High-Purity Synthesis of 4-(Imidazol-1-yl)phenol: Application Notes and Protocols

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Compound of Interest

Compound Name: 4-(Imidazol-1-yl)phenol

Cat. No.: B155665

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This document provides detailed application notes and protocols for the high-purity synthesis of **4-(Imidazol-1-yl)phenol**, a key reagent in various biochemical assays. The featured method is a robust two-step synthesis involving an Ullmann condensation followed by a demethylation reaction, yielding a product with high purity and a white appearance, which is crucial for sensitive applications.^[1]

Introduction

4-(Imidazol-1-yl)phenol is a critical component in enhanced chemiluminescence (ECL) immunoassays, where it acts as a signal enhancer for the horseradish peroxidase (HRP)-luminol system.^{[2][3]} Its purity is paramount, as impurities can interfere with the assay's sensitivity and reproducibility. Traditional synthesis methods often result in products with residual copper ions and a discolored appearance (e.g., grayish-green or pale yellow), which can be detrimental to assay performance.^[1] The method detailed below overcomes these limitations, providing a product with a purity of up to 99.8%.^[1]

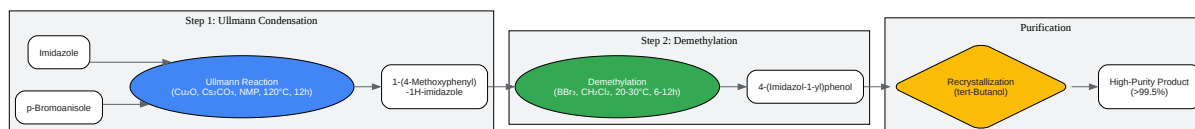
Physicochemical Properties

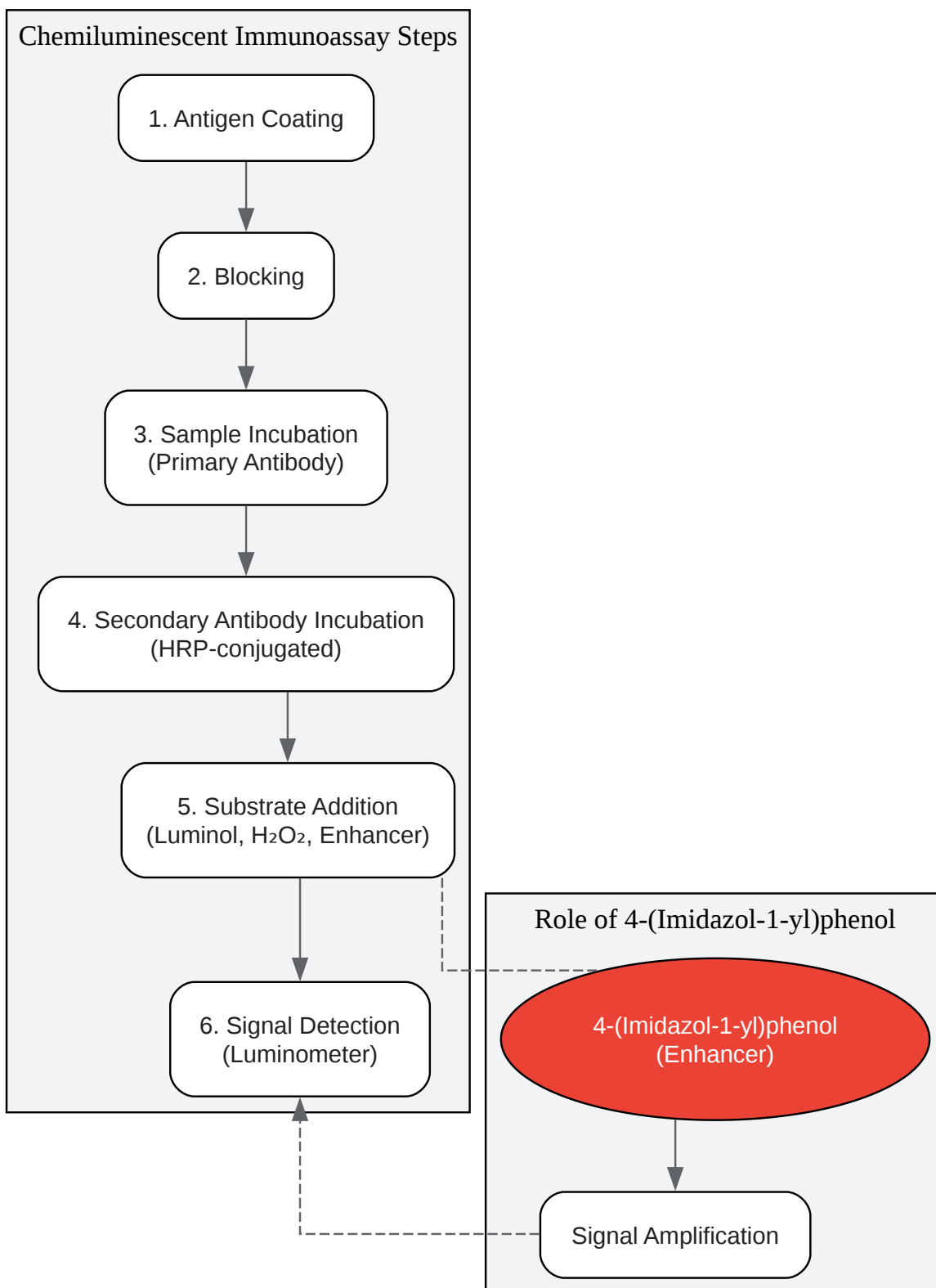
Property	Value	Reference
Molecular Formula	C ₉ H ₈ N ₂ O	[4]
Molecular Weight	160.17 g/mol	[4]
Appearance	White to off-white powder/crystal	[1]
Melting Point	204-206 °C	[4]
CAS Number	10041-02-8	[4]

High-Purity Synthesis Protocol

The synthesis of high-purity **4-(Imidazol-1-yl)phenol** is achieved through a two-step process, which is outlined below. This method is advantageous as it avoids the use of p-bromophenol, which in older Ullmann reactions, leads to products with copper ion residues and undesirable coloration.[1]

Synthesis Workflow Diagram





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